

# 5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde

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## Introduction

**5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde** is a substituted furan derivative with potential applications in medicinal chemistry and materials science. Its structure, featuring a furan ring linking a chlorinated and nitrated phenyl group with an aldehyde functional group, makes it a versatile intermediate for the synthesis of more complex molecules, including chalcones and other heterocyclic compounds. This document provides a detailed overview of its chemical properties, synthesis, and the biological activities of its derivatives.

## Chemical Properties

While detailed experimental data for **5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde** is not extensively available in peer-reviewed literature, its basic chemical properties can be summarized.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>6</sub> ClNO <sub>4</sub>	PubChem[1]
Molecular Weight	251.62 g/mol	PubChem[1]
CAS Number	327049-94-5	
Appearance	Not reported	
Melting Point	Not experimentally reported	
Boiling Point	Not experimentally reported	
Solubility	Not experimentally reported	
<sup>1</sup> H NMR Data	Not experimentally reported	
<sup>13</sup> C NMR Data	Not experimentally reported	
Mass Spectrum	Not experimentally reported	

## Synthesis

A key synthetic route to **5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde** involves a diazotization reaction of 2-chloro-4-nitroaniline followed by a Meerwein arylation with furfural.[2]

## Experimental Protocol: Synthesis of 5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde[2]

Materials:

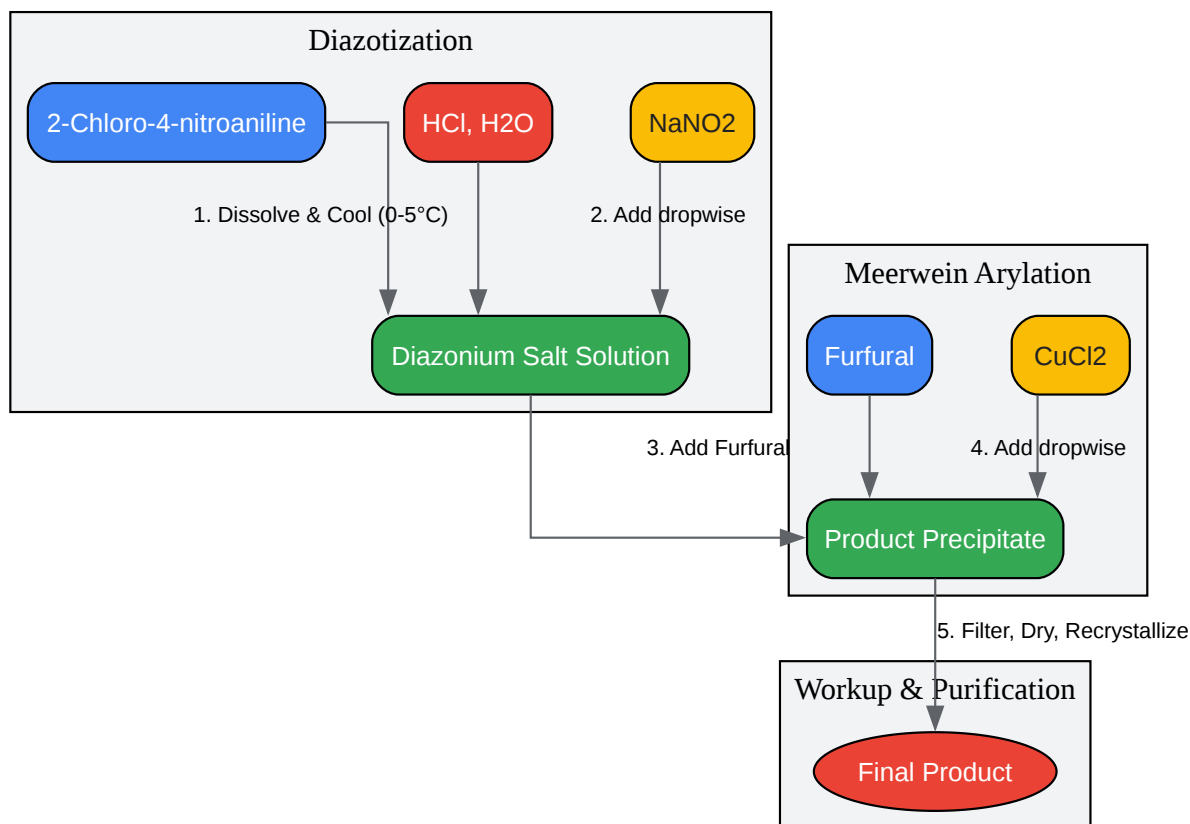
- 2-Chloro-4-nitroaniline
- Concentrated Hydrochloric Acid (HCl)
- Water (H<sub>2</sub>O)
- Sodium Nitrite (NaNO<sub>2</sub>)
- Furfural

- Copper(II) Chloride ( $\text{CuCl}_2$ )
- Ethanol

#### Procedure:

- A mixture of 2-chloro-4-nitroaniline (8 g) in a 1:1 solution of concentrated HCl and water is heated with stirring.
- The mixture is then cooled to 0-5 °C in an ice bath.
- A solution of sodium nitrite (0.07 mol) is added dropwise to the cooled mixture. The reaction is allowed to proceed for one hour to ensure complete diazotization.
- The reaction mixture is filtered, and the filtrate is collected.
- Furfural (0.05 mol) is added to the filtrate.
- A solution of copper(II) chloride (2 g in 10 mL of water) is added dropwise to the mixture.
- The reaction is stirred for 4 hours and then left overnight at room temperature.
- The resulting precipitate is filtered, dried, and recrystallized from ethanol to yield the final product.

#### Synthesis Workflow



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Caption: Synthetic pathway for **5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde**.

## Reactivity and Applications

The aldehyde functionality and the substituted phenyl-furan core make this compound a valuable building block in organic synthesis. It can readily undergo condensation reactions to form a variety of derivatives.

## Synthesis of Chalcone Derivatives

**5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde** serves as a key precursor in the Claisen-Schmidt condensation reaction to produce chalcones. These chalcones have been investigated for their potential biological activities.[2]

#### Experimental Protocol: Synthesis of Chalcones (General Procedure)[2]

- A substituted triazole ketone (3 mmol) is dissolved in ethanol.
- **5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde** (3 mmol) is added to the solution.
- A 20% solution of potassium hydroxide (10 mL) is added dropwise.
- The reaction mixture is stirred overnight at room temperature.
- The mixture is then poured into ice water, and the resulting precipitate is filtered, dried, and recrystallized from ethanol.

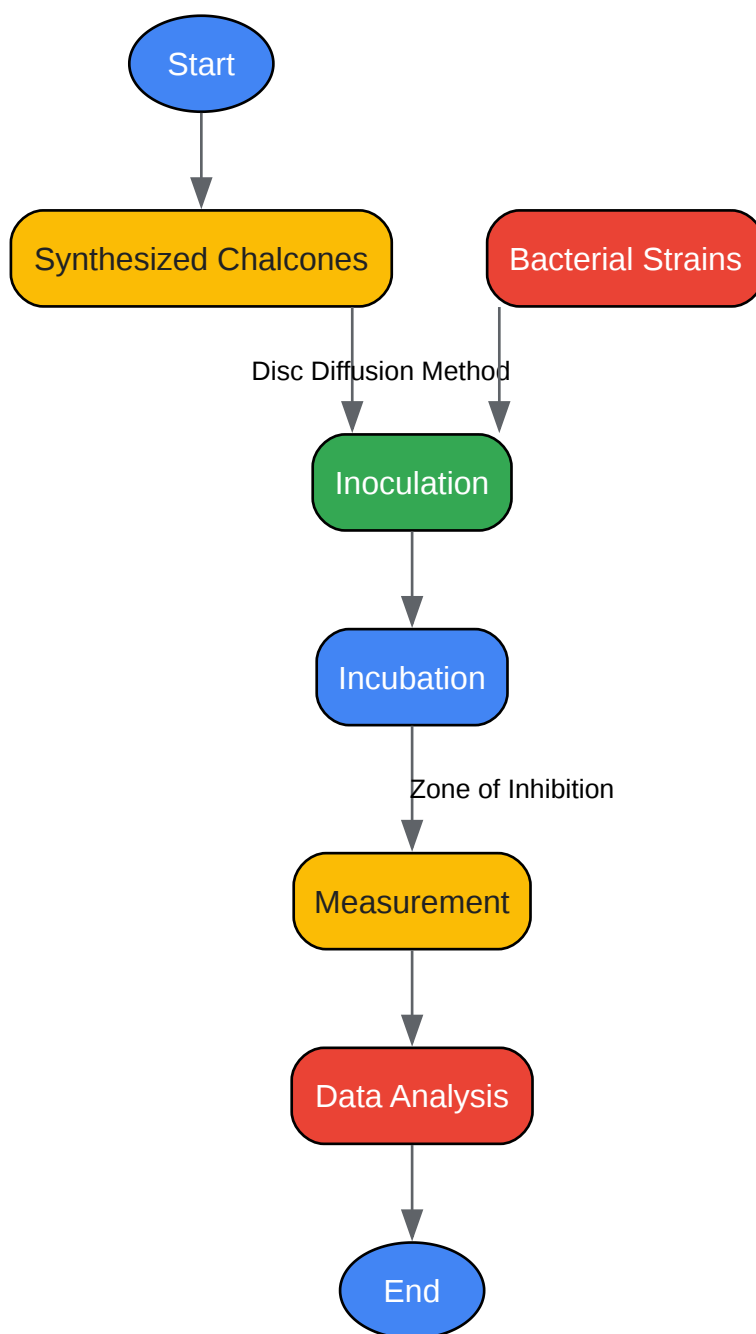
## Biological Activity of Derivatives

While there is no direct biological activity data reported for **5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde**, its chalcone derivatives have been synthesized and evaluated for their antibacterial properties.

## Antibacterial Activity of Chalcone Derivatives

A series of chalcones synthesized from **5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde** were screened for their in vitro antibacterial activity against various Gram-positive and Gram-negative bacterial strains. The studies indicated that these derivatives exhibit promising antibacterial activity.[2]

#### Experimental Workflow: Antibacterial Screening



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Caption: Workflow for the antibacterial evaluation of chalcone derivatives.

## Conclusion

**5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde** is a synthetically accessible compound that holds promise as an intermediate in the development of new chemical entities with potential therapeutic applications. While comprehensive data on the parent molecule is limited, the

demonstrated biological activity of its derivatives warrants further investigation into this chemical scaffold. Future research should focus on the full characterization of the title compound and a broader screening of its derivatives to explore their full potential in drug discovery and materials science.

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## References

- 1. 5-(2-Chloro-4-nitrophenyl)furan-2-carbaldehyde | C<sub>11</sub>H<sub>6</sub>ClNO<sub>4</sub> | CID 619653 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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